

A Comparative Guide to the Structure-Activity Relationship of Quinoline-4-Carbohydrazide Derivatives

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Compound of Interest

Compound Name: 2-(4-Tert-butylphenyl)quinoline-4-carbohydrazide

CAS No.: 524933-35-5

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The quinoline scaffold is a privileged heterocyclic system in medicinal chemistry, forming the core of numerous therapeutic agents with a broad spectrum of biological activities.[1][2] Among its varied derivatives, those incorporating a carbohydrazide moiety at the 4-position have garnered significant attention for their potential as antimicrobial, anticancer, and antitubercular agents. This guide provides an in-depth analysis of the structure-activity relationships (SAR) of quinoline-4-carbohydrazide derivatives, offering a comparative overview of their performance supported by experimental data. We will delve into the rationale behind specific molecular designs and present key findings in a clear, comparative format to aid researchers in the field of drug discovery and development.

Antimicrobial Activity: Targeting Bacterial DNA Gyrase

A prominent area of investigation for quinoline-4-carbohydrazide derivatives is their potential as novel antimicrobial agents, particularly against Gram-positive bacteria.[3][4][5] The molecular

hybridization of a quinoline scaffold with a hydrazide moiety has been explored as a rational design strategy to create new chemical entities with enhanced potency.[\[4\]](#)

Core Structural Features and Key Modifications

The fundamental structure consists of a quinoline ring, a carbohydrazide linker at position 4, and various substituents. The hydrazide moiety, in particular, has been identified as a crucial pharmacophore that can be modified to modulate activity.[\[3\]](#)[\[4\]](#) A common synthetic approach involves the condensation of a quinoline-4-carboxylate ester with hydrazine hydrate to form the key quinoline-4-carbohydrazide intermediate.[\[6\]](#) This intermediate can then be reacted with various electrophiles to generate a library of derivatives.

Experimental Protocol: Synthesis of the Quinoline-4-Carbohydrazide Intermediate

A representative synthesis of the core intermediate is outlined below:

- **Esterification:** Quinoline-4-carboxylic acid is refluxed with ethanol in the presence of a catalytic amount of concentrated sulfuric acid for 12 hours to yield ethyl quinoline-4-carboxylate.
- **Hydrazinolysis:** The resulting ethyl quinoline-4-carboxylate is then refluxed with hydrazine hydrate in ethanol for 7 hours to produce the quinoline-4-carbohydrazide intermediate.[\[6\]](#)

Comparative Analysis of Antimicrobial Performance

A study by Abd El-Lateef et al. provides valuable insights into the SAR of 2-(4-bromophenyl)quinoline-4-carbohydrazide derivatives as inhibitors of microbial DNA gyrase.[\[3\]](#)[\[4\]](#) The antimicrobial activity of a series of synthesized compounds was evaluated against *Staphylococcus aureus* (a Gram-positive bacterium) and *Candida albicans* (a fungal pathogen).

Table 1: Comparative Antimicrobial Activity of Quinoline-4-Carbohydrazide Derivatives

Compound ID	R Group (Modification on Hydrazide)	MIC vs. <i>S.</i> <i>aureus</i> (μM)[4]	MIC vs. <i>C.</i> <i>albicans</i> (μM) [4]	IC50 vs. <i>S.</i> <i>aureus</i> DNA Gyrase (μM)[4]
5	Ethyl formohydrazonate	49.04	24.53	Not Reported
6a	4- (phenyl)acetamid ohydrazinyl	164.35	41.09	Not Reported
6b	4-(4- methoxyphenyl)a cetamidohydrazi nyl	38.64	77.29	33.64
10	Pyrazole-5- carboxamide	191.36	191.36	8.45
11	3,5-dimethyl-1H- pyrazol-1- yl)methanone	192.29	769.17	Not Reported
Ciprofloxacin	-	-	-	3.80

Analysis of Structure-Activity Relationships:

- Open-Chain vs. Cyclic Hydrazide Derivatives: The data suggests that both open-chain (e.g., 6b) and cyclic (e.g., 10) modifications of the hydrazide moiety can lead to potent DNA gyrase inhibitors.[3][4]
- Substitution on the Phenylacetamido Group: The presence of a methoxy group at the para-position of the phenyl ring in compound 6b (MIC = 38.64 μM against *S. aureus*) significantly enhanced antibacterial activity compared to the unsubstituted phenyl analog 6a (MIC = 164.35 μM).[4] This highlights the importance of electronic and steric factors of the substituent.

- Heterocyclic Modifications: Cyclization of the hydrazide into a pyrazole ring system, as in compound 10, resulted in a highly potent DNA gyrase inhibitor ($IC_{50} = 8.45 \mu M$), comparable to the reference drug ciprofloxacin ($IC_{50} = 3.80 \mu M$).^[4] However, its whole-cell activity against *S. aureus* was weaker ($MIC = 191.36 \mu M$), suggesting potential issues with cell permeability.

Mechanism of Action: DNA Gyrase Inhibition

The primary mechanism of action for these antimicrobial quinoline-4-carbohydrazide derivatives is the inhibition of bacterial DNA gyrase, an essential enzyme involved in DNA replication, transcription, and repair.^{[3][4]} By inhibiting this enzyme, the compounds prevent the supercoiling and uncoiling of bacterial DNA, ultimately leading to cell death.

Experimental Protocol: *S. aureus* DNA Gyrase Supercoiling Assay

The inhibitory potential against *S. aureus* DNA gyrase can be assessed using a supercoiling assay:

- Relaxed pBR322 plasmid DNA is incubated with *S. aureus* DNA gyrase in the presence of ATP and varying concentrations of the test compounds.
- The reaction is allowed to proceed at 37°C for 1 hour.
- The reaction is stopped, and the DNA topoisomers are separated by agarose gel electrophoresis.
- The amount of supercoiled DNA is quantified to determine the inhibitory activity and calculate the IC_{50} value.^[4]

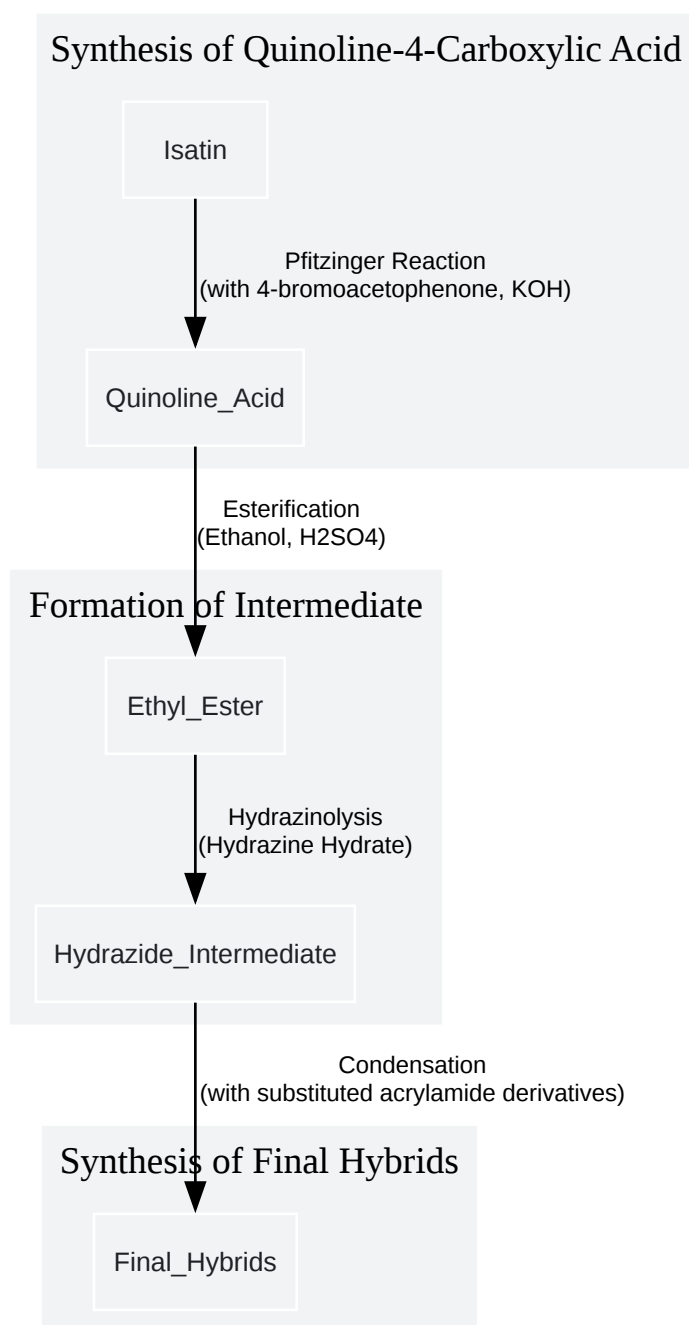
Anticancer Activity: Targeting EGFR Tyrosine Kinase

Quinoline derivatives have also been extensively investigated for their anticancer properties, with many acting as inhibitors of key signaling pathways involved in cancer cell proliferation and survival.^{[6][7]} A promising strategy involves the hybridization of the quinoline-4-carbohydrazide scaffold with an acrylamide moiety to target the epidermal growth factor receptor (EGFR) tyrosine kinase (TK).^[6]

Design Rationale and Synthesis

The design of these hybrid molecules incorporates the quinoline-4-carbohydrazide structure, a known apoptosis inducer, with a 3-arylacrylamide moiety, which has been reported to inhibit kinase receptors.[6][7] The synthesis involves the reaction of the quinoline-4-carbohydrazide intermediate with various substituted ethyl(Z)-3-aryl-2-(4-methoxybenzamido)acrylate derivatives.[6]

Workflow for the Synthesis of Quinoline-Acrylamide Hybrids



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Caption: Synthetic pathway for quinoline-4-carbohydrazone-acrylamide hybrids.

Comparative Analysis of Anticancer Performance

A series of 2-(quinoline-4-carbonyl)hydrazone-acrylamide hybrids were synthesized and evaluated for their cytotoxic activity against the MCF-7 breast cancer cell line.[6]

Table 2: Comparative Anticancer Activity of Quinoline-Acrylamide Hybrids

Compound ID	Ar Group (at C3 of Acrylamide)	IC50 vs. MCF-7 (μM)[6][8]	IC50 vs. EGFR-TK (μM)[8]
6a	4-CH ₃ -C ₆ H ₄ -	3.39	0.31
6b	3,4-Di-OCH ₃ -C ₆ H ₃ -	5.94	Not Reported
6h	4-NO ₂ -C ₆ H ₄ -	2.71	0.22
Doxorubicin	-	6.18	-
Lapatinib	-	-	0.18

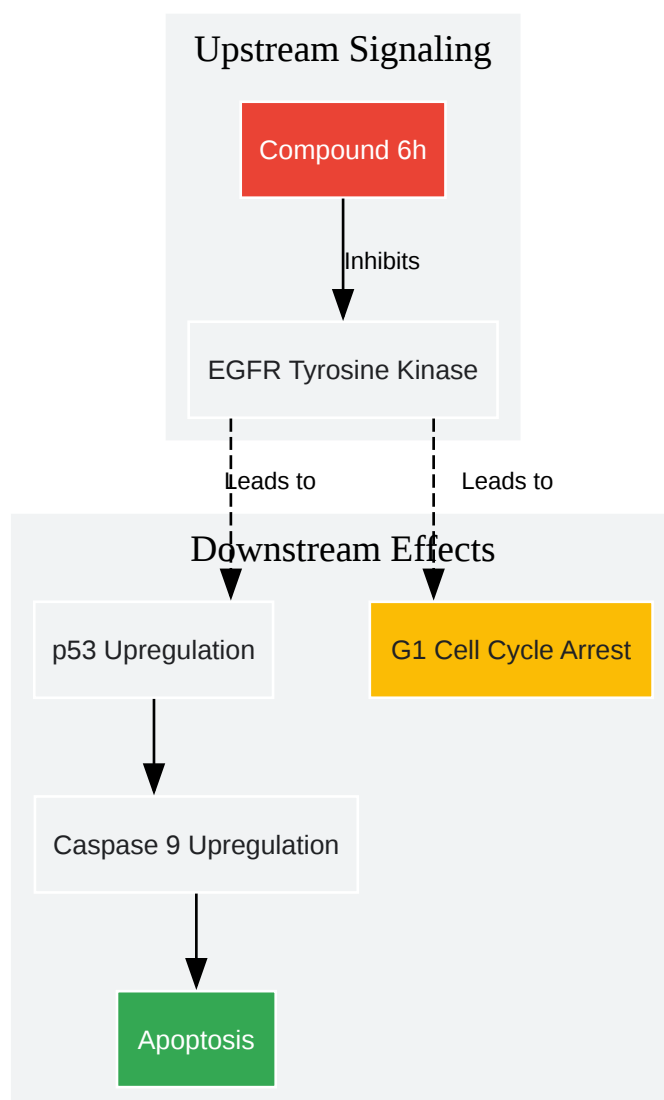
Analysis of Structure-Activity Relationships:

- **Electron-Donating vs. Electron-Withdrawing Groups:** The presence of an electron-donating group (4-methyl) in compound 6a and an electron-withdrawing group (4-nitro) in compound 6h both resulted in potent cytotoxic activity, with IC₅₀ values of 3.39 μM and 2.71 μM, respectively.[6][8] Notably, compound 6h was the most potent, suggesting that a strong electron-withdrawing group at the para-position of the aryl ring is favorable for activity.
- **Halogen Substitution:** The introduction of halogen substituents (F, Cl, Br) at the para-position of the aryl ring led to a significant decrease in cytotoxic activity.[6]
- **Correlation with EGFR-TK Inhibition:** The most potent cytotoxic compounds, 6a and 6h, also demonstrated significant inhibitory activity against EGFR-TK.[8] Compound 6h exhibited an IC₅₀ of 0.22 μM, which is nearly equipotent to the standard drug Lapatinib (IC₅₀ = 0.18 μM), strongly suggesting that EGFR inhibition is a key mechanism of action.[8]

Mechanism of Action: Cell Cycle Arrest and Apoptosis Induction

Further mechanistic studies on the most potent compound, 6h, revealed that it induces cell cycle arrest at the G1 phase and promotes apoptosis in MCF-7 cells.[6][9] This is consistent with the effects of many EGFR-TK inhibitors. The pro-apoptotic effect was further confirmed by the upregulation of p53 and caspase 9, key regulators of apoptosis.[6]

Signaling Pathway of EGFR-TK Inhibition and Apoptosis Induction



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Caption: Proposed mechanism of action for compound 6h.

Antitubercular Activity: An Emerging Frontier

While less explored than their antimicrobial and anticancer activities, quinoline derivatives, in general, have shown promise as antitubercular agents.[2][10][11] The quinoline core is present in the clinically approved anti-TB drug bedaquiline.[10][11] The development of quinoline-4-carbohydrazide derivatives specifically for tuberculosis is an active area of research. For instance, isatin-tethered quinolines have been investigated, with some derivatives showing moderate activity against *Mycobacterium tuberculosis*. [12] The structural versatility of the

quinoline-4-carbohydrazide scaffold makes it an attractive starting point for the design of novel anti-TB agents.[13]

Conclusion

The quinoline-4-carbohydrazide scaffold represents a versatile and promising platform for the development of novel therapeutic agents. The structure-activity relationship studies highlighted in this guide demonstrate that strategic modifications to the hydrazide moiety and substitutions on appended aromatic rings can significantly influence biological activity.

- For antimicrobial applications, the development of both open-chain and cyclic hydrazide derivatives has yielded potent inhibitors of bacterial DNA gyrase.
- In the realm of cancer therapy, hybridization with acrylamide moieties has led to potent EGFR-TK inhibitors that induce cell cycle arrest and apoptosis.

The experimental data presented provides a solid foundation for the rational design of next-generation quinoline-4-carbohydrazide derivatives with improved efficacy and selectivity. Further exploration of this chemical space, particularly for antitubercular applications, is warranted and holds the potential to address unmet medical needs.

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